

# Rheological behavior of Dicaprylyl Carbonate at different shear rates

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## Compound of Interest

Compound Name: Dicaprylyl Carbonate

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## Rheological Profile of Dicaprylyl Carbonate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Dicaprylyl Carbonate**, a diester of caprylyl alcohol and carbonic acid, is a widely utilized emollient in the cosmetic and pharmaceutical industries.[1] Its popularity stems from its fast-spreading, non-greasy, and dry skin feel, making it an ideal ingredient in a variety of formulations, including sunscreens, lotions, and color cosmetics.[1][2][3][4] A critical physicochemical property governing its application and sensory performance is its rheological behavior, specifically its viscosity. This technical guide provides an in-depth analysis of the rheological properties of **Dicaprylyl Carbonate**, including its viscosity at various shear rates, and outlines a detailed experimental protocol for its characterization.

### Core Rheological Properties

**Dicaprylyl Carbonate** is characterized as a low-viscosity emollient.[2] Its viscosity is a key parameter in formulating products with specific spreadability and texture. Published data indicates its viscosity is typically in the range of 6 to 8 mPa·s at 20°C.[2][5] This low viscosity contributes to its light, non-greasy feel on the skin. While **Dicaprylyl Carbonate** itself is a low-

viscosity liquid, it is often incorporated into more complex formulations like emulsions, which typically exhibit non-Newtonian, shear-thinning behavior.[\[6\]](#)

## Quantitative Data Summary

The following table summarizes the available quantitative data for the viscosity of **Dicaprylyl Carbonate**. It is important to note that comprehensive data showing viscosity across a wide range of shear rates for the pure substance is not readily available in the public domain. The provided values are typically measured at a single point.

Parameter	Value	Temperature (°C)	Measurement Method	Source
Viscosity	6 - 8 mPa·s	20	Not Specified	<a href="#">[2]</a> <a href="#">[5]</a>

## Experimental Protocol: Rheological Characterization

To determine the full rheological profile of **Dicaprylyl Carbonate**, a detailed experimental protocol is necessary. The following methodology is based on established standards for rheological measurements of low-viscosity liquids, such as ISO 3219.[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

### Objective

To measure the dynamic viscosity of **Dicaprylyl Carbonate** over a range of shear rates to determine its flow behavior (i.e., whether it is Newtonian, shear-thinning, or shear-thickening).

## Materials and Equipment

- Sample: **Dicaprylyl Carbonate**
- Rheometer: A rotational rheometer capable of controlled shear rate (CSR) or controlled shear stress (CSS) measurements.
- Geometry: A cone-plate or parallel-plate geometry is suitable for low-viscosity liquids. A concentric cylinder geometry can also be used.

- Temperature Control Unit: A Peltier or liquid-based temperature control system to maintain a constant sample temperature.
- Solvents for Cleaning: Isopropanol or acetone.

## Procedure

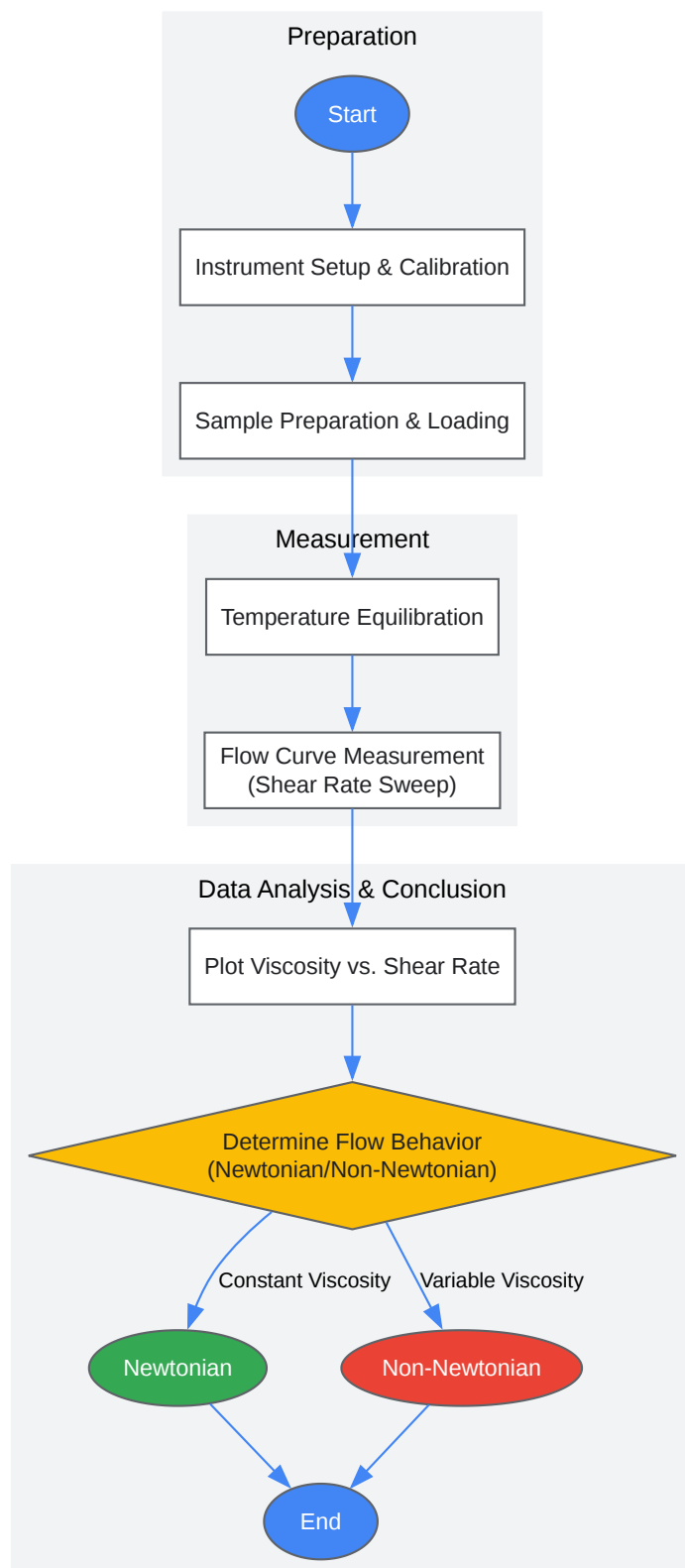
- Instrument Calibration and Setup:
  - Calibrate the rheometer according to the manufacturer's instructions.
  - Install the chosen geometry (e.g., 40 mm parallel plate).
  - Set the gap to the appropriate distance (e.g., 1 mm for parallel plates).
  - Equilibrate the geometry and the measurement plate to the desired temperature (e.g., 25°C).
- Sample Loading:
  - Carefully place an appropriate amount of **Dicaprylyl Carbonate** onto the center of the lower plate.
  - Lower the upper geometry to the set gap, ensuring the sample spreads evenly to the edge of the geometry without overfilling.
  - Trim any excess sample from the edge of the geometry.
  - Allow the sample to thermally equilibrate for a set period (e.g., 2-5 minutes).
- Measurement - Flow Curve:
  - Perform a continuous shear rate ramp from a low shear rate (e.g.,  $0.1 \text{ s}^{-1}$ ) to a high shear rate (e.g.,  $1000 \text{ s}^{-1}$ ).
  - Record the shear stress and viscosity as a function of the shear rate.
  - Alternatively, a stepped shear rate procedure can be used, where the shear rate is increased in logarithmic steps, and the viscosity is measured at each step after reaching a

steady state.

- Data Analysis:
  - Plot the viscosity as a function of the shear rate on a logarithmic-logarithmic scale.
  - If the viscosity remains constant over the range of shear rates, the fluid is Newtonian.
  - If the viscosity decreases as the shear rate increases, the fluid is shear-thinning (pseudoplastic).
  - If the viscosity increases as the shear rate increases, the fluid is shear-thickening (dilatant).
- Cleaning:
  - Thoroughly clean the geometry and plates with the appropriate solvent and lint-free wipes.

## Experimental Workflow

The following diagram illustrates the logical workflow for the rheological characterization of **Dicaprylyl Carbonate**.



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Caption: Experimental workflow for rheological characterization.

## Discussion

The rheological properties of **Dicaprylyl Carbonate** are fundamental to its function as an emollient in cosmetic and pharmaceutical formulations. Its inherent low viscosity is a primary contributor to the desirable sensory characteristics of the final product. While pure **Dicaprylyl Carbonate** is expected to exhibit Newtonian behavior, its incorporation into complex systems like emulsions will result in non-Newtonian flow, which is critical for product stability, application, and skin feel. The experimental protocol outlined provides a robust framework for the detailed characterization of its rheological profile. Further studies are warranted to generate a comprehensive dataset of its viscosity at various temperatures and shear rates to aid formulators in optimizing their product development.

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